

Crystal Structure Characterization of Reddish-Orange Perbromide Needles

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Compound of Interest

Compound Name: *Dibromo Cotinine Hydrobromide
Perbromide*

Cat. No.: *B1151621*

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A Comparative Guide for Synthetic Applications Executive Summary

Pyridinium Hydrobromide Perbromide (PHP) (CAS: 39416-48-3) represents a class of solid, stable bromine complexes known as Organic Ammonium Tribromides (OATBs). Unlike elemental liquid bromine, which is volatile and hazardous, PHP crystallizes as stable reddish-orange needles. This guide characterizes the crystallographic identity of these needles, compares their efficacy against traditional brominating agents, and provides validated protocols for their synthesis and application.

The Crystallographic Identity

The "reddish-orange needles" are not merely a salt; they are a supramolecular complex. Understanding their structure explains their stability and reactivity.

Structural Composition[1]

- Formula:

(often written as

)

- The Anion (

-) : The core reactive unit is the tribromide anion.^{[1][2]} Crystallographic analysis reveals a nearly linear geometry (bond angle
) .
- Bond Lengths: The central bromine atom forms two bonds. In symmetric environments, these are equal (

). In PHP, crystal packing forces often induce slight asymmetry (e.g.,

and

).
 - The Cation (

): The pyridinium ring is planar and aromatic.
 - The Lattice (The "Needle" Habit):
 - The reddish-orange color arises from the

electronic transition within the

ion.
 - Packing: The planar cations and linear anions typically stack in alternating layers or columns. This anisotropic packing leads to rapid crystal growth along one axis, resulting in the characteristic needle-like (acicular) crystal habit.
 - Stabilization: The complex is stabilized by hydrogen bonding between the pyridinium

and the terminal bromines of the anion (

), significantly raising the melting point (

) compared to liquid bromine (

).

Comparative Performance Guide

This section objectively compares PHP against the two most common alternatives: Elemental Bromine (

) and N-Bromosuccinimide (NBS).

Decision Matrix

Feature	Pyridinium Hydrobromide Perbromide (PHP)	Liquid Bromine ()	N-Bromosuccinimide (NBS)
Physical State	Solid, Reddish-Orange Needles	Volatile, Red-Brown Liquid	Solid, White Powder
Stoichiometry	Precise (Weighable solid)	Difficult (High density/volatility)	Precise
Active Species	Electrophilic Bromine ()	/	Radical () or
Atom Economy	Lower (Pyridine/HBr waste)	High (100% active mass)	Moderate
Selectivity	High (Ketones, Alkenes)	Low (Over-bromination common)	High (Allylic/Benzylic)
Safety Profile	Corrosive, but non-volatile	Extreme Hazard (Vapor/Burn)	Irritant
Shelf Stability	High (if kept dry)	Moderate (Corrodes caps)	High

Performance Analysis

- Vs. Liquid Bromine: PHP is superior for small-scale (<10g) reactions. It eliminates the hazard of transferring fuming liquid bromine. In

-bromination of ketones, PHP provides better regioselectivity due to the slow release of equilibrium

- Vs. NBS: NBS is the gold standard for radical substitution (Wohl-Ziegler reaction). However, for electrophilic addition (e.g., brominating a double bond or a phenol), PHP is often faster and requires no radical initiator.

Experimental Protocols

Synthesis of PHP Needles

- Objective: Generate high-purity crystalline PHP from elemental bromine.

- Reaction:

Protocol:

- Preparation: In a 250 mL Erlenmeyer flask, dissolve Pyridine (0.1 mol, 8 mL) in Glacial Acetic Acid (20 mL).
- Acidification: Slowly add 48% Hydrobromic Acid (0.1 mol, 17 mL) with stirring. Exothermic reaction - cool in an ice bath if necessary.
- Bromination: Prepare a solution of Elemental Bromine (0.1 mol, 5.2 mL) in Glacial Acetic Acid (20 mL). Add this dropwise to the pyridinium salt solution.
- Crystallization: A deep red precipitate forms immediately. Heat the mixture to until dissolved, then allow it to cool slowly to room temperature.
- Isolation: Reddish-orange needles will crystallize. Filter via Buchner funnel.
- Purification: Recrystallize from hot glacial acetic acid to obtain X-ray quality needles.
- Drying: Dry in a vacuum desiccator over KOH (to absorb acid vapors). Do not heat-dry, as the complex can dissociate.

X-Ray Diffraction (XRD) Characterization Workflow

To confirm the "needle" identity and purity:

- Selection: Isolate a single needle (

mm) under a microscope using polarized light to ensure no twinning.

- Mounting: Mount on a glass fiber using epoxy or cryo-oil.
- Collection: Collect data at 100K (cryo-cooling prevents bromine sublimation and reduces thermal motion).
- Refinement: Solve structure focusing on the linear

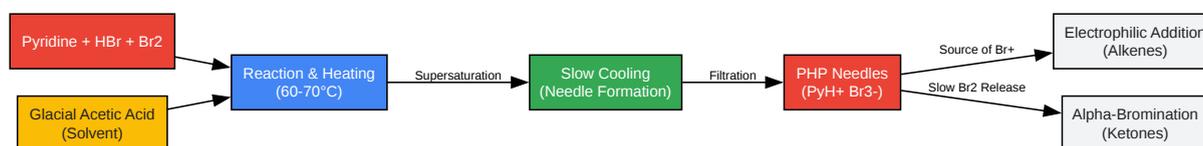
bond angle. An angle deviating significantly from

indicates crystal packing strain.

Visualization & Logic

Synthesis & Application Workflow

This diagram outlines the lifecycle of the reagent, from synthesis to application, highlighting the critical decision points.

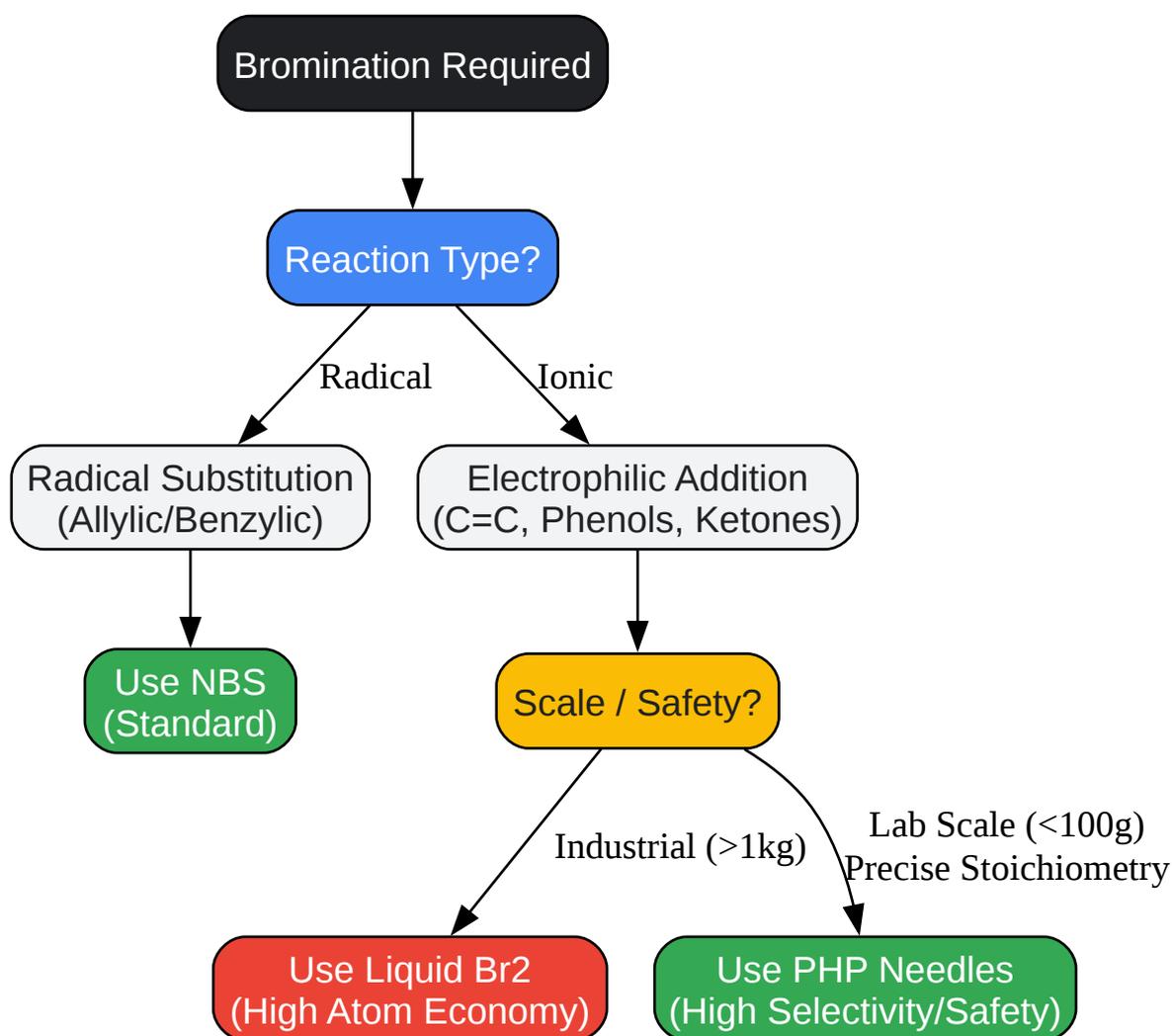


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Figure 1: Synthesis and application workflow for Pyridinium Hydrobromide Perbromide.

Reagent Selection Logic

When should a researcher choose PHP over the alternatives?



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Figure 2: Decision matrix for selecting the optimal brominating agent.

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